

Application Notes and Protocols for the Synthesis of Posaconazole

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Compound of Interest

Compound Name: 1-(4-Aminophenyl)-4-(4-hydroxyphenyl)piperazine

Cat. No.: B109296

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Introduction

Posaconazole is a potent, broad-spectrum triazole antifungal agent utilized for the treatment and prophylaxis of invasive fungal infections.[1][2] Its complex molecular structure, featuring four chiral centers, necessitates a stereochemically controlled and efficient synthetic strategy.[3][4] The most common and scalable approach is a convergent synthesis, which involves the preparation of key fragments that are later coupled.[3][5] This document provides detailed application notes and experimental protocols for the synthesis of Posaconazole, with a focus on a widely adopted convergent route.

Synthetic Strategy Overview

The synthesis of Posaconazole is most effectively achieved through a convergent pathway, which allows for better control of stereochemistry and facilitates the purification of intermediates.[3][5] This strategy primarily involves the synthesis of three key intermediates which are then coupled in the final stages of the synthesis:

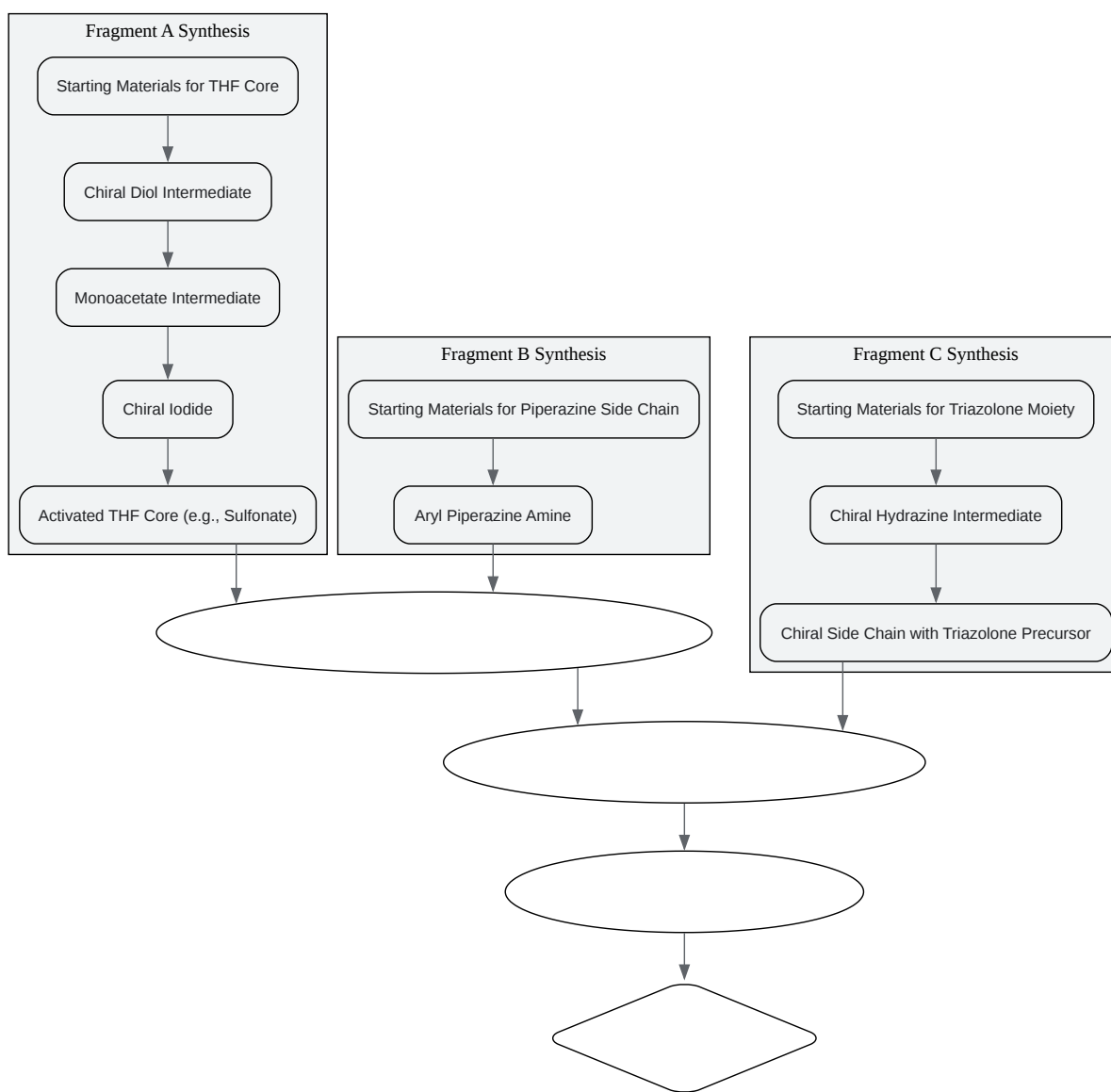
- **Chiral Tetrahydrofuran (THF) Core:** This fragment contains two of the four stereocenters of the final molecule.

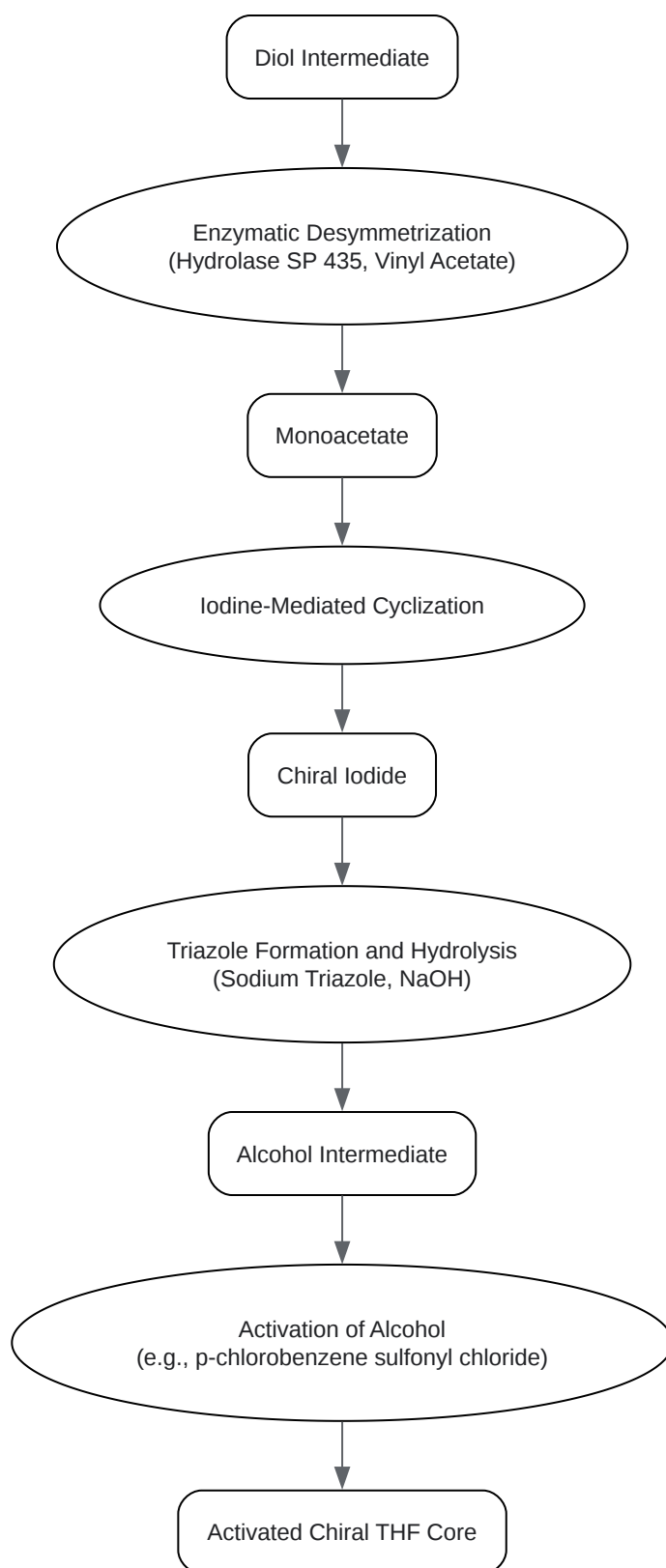
- **Substituted Piperazine Side Chain:** This aromatic portion of the molecule is crucial for its biological activity.
- **Triazolone Moiety:** This heterocyclic component is a defining feature of many azole antifungals.

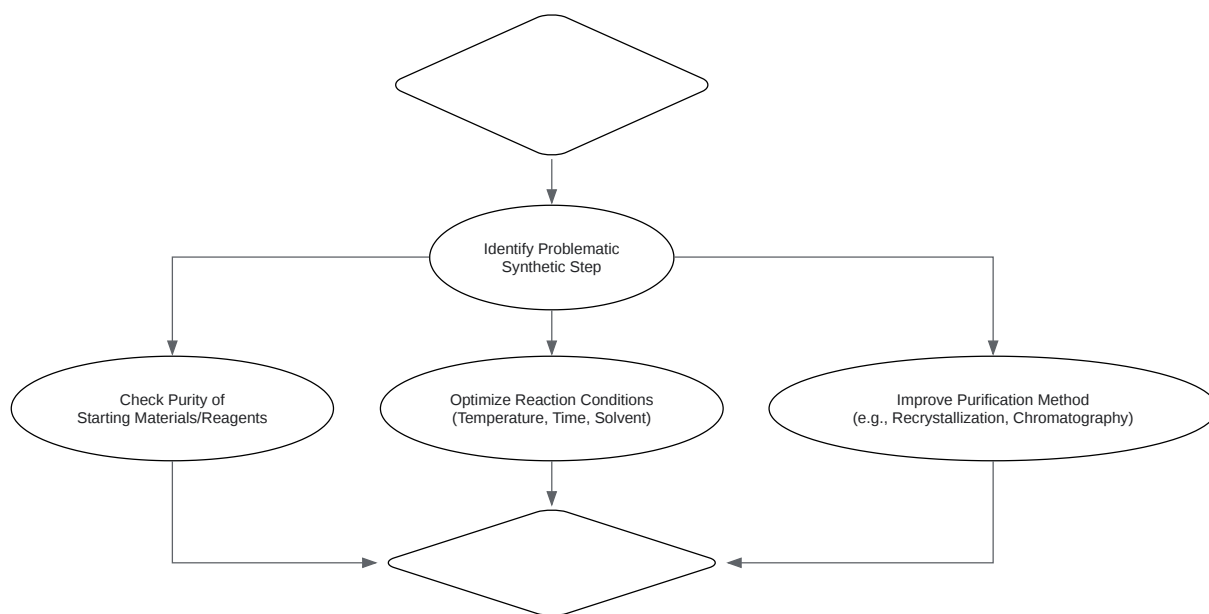
The general workflow involves the independent synthesis of these intermediates, followed by their sequential coupling to assemble the final Posaconazole molecule.

Key Synthetic Intermediates and Pathways

A logical representation of the convergent synthesis approach is outlined below. This highlights the independent preparation of the key fragments before their eventual coupling.







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